

Pharmacological Profile of Indalpine at a Glance

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Compound Focus: Indalpine

CAS No.: 63758-79-2

Cat. No.: S530596

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The table below summarizes the core characteristics of **Indalpine** based on the search results:

Feature	Description
Drug Class	Selective Serotonin Reuptake Inhibitor (SSRI) [1]
Primary Mechanism	Selective inhibition of 5-HT (serotonin) uptake [1]
Key Pharmacological Effect	Increases extracellular concentration of serotonin [1]
Clinical Application	Antidepressant [1]
Impact on Sleep Architecture	Dose-dependently decreases and delays paradoxical sleep (REM sleep) in rats [1]

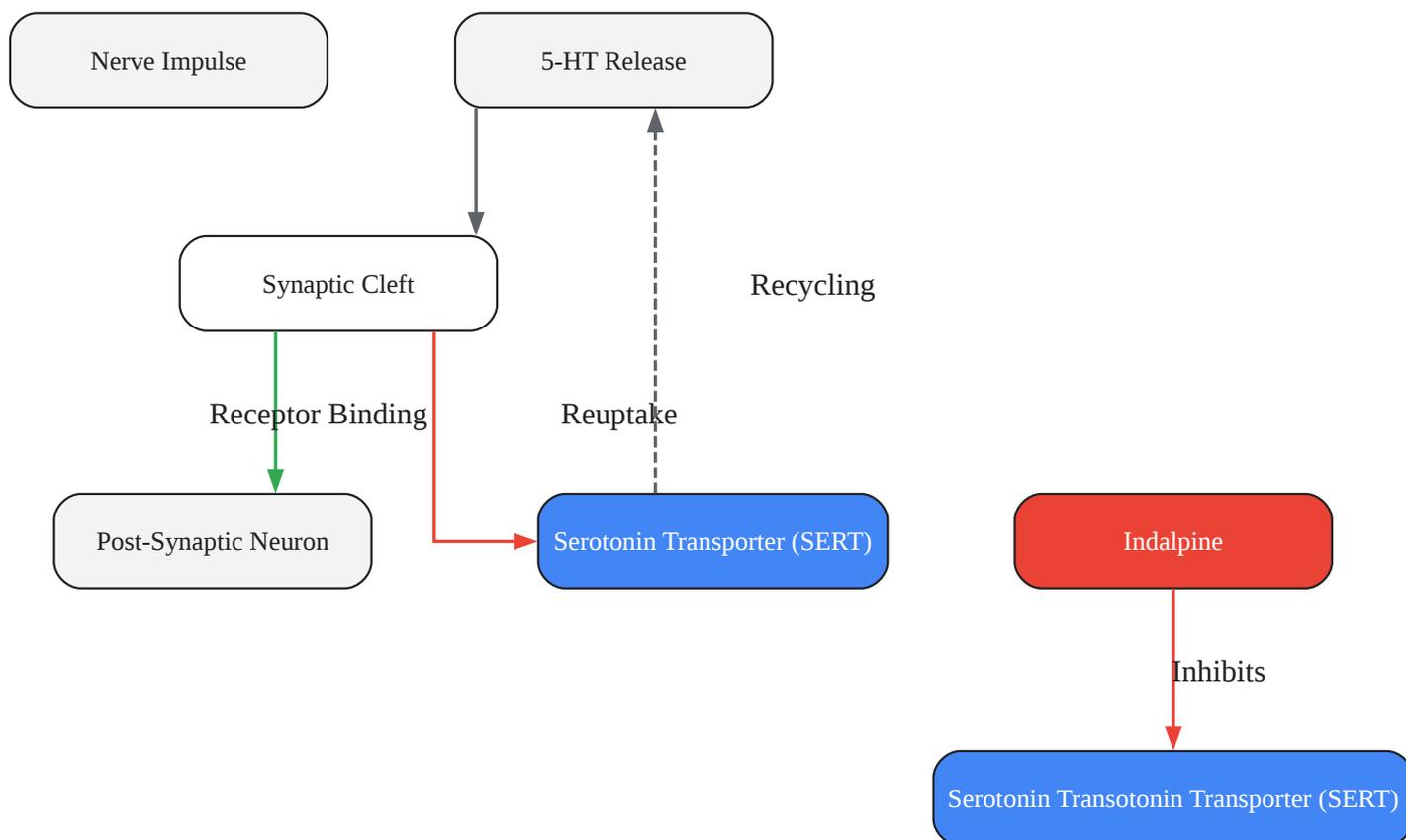
Detailed Experimental Data and Protocols

The key findings on **Indalpine's** pharmacology and the corresponding experimental methods are detailed below:

Experimental Aspect	Description
Core Finding	Indalpine reduces paradoxical sleep. This effect is potentiated by catecholamine depletion and reduced by serotonin synthesis inhibition [1].
Experimental Subject	Rat model [1].
Basic Protocol	Examination of the drug's effect on rat sleep patterns, followed by administration after pretreatment with other drugs to modify monoamine levels [1].
Pretreatment Agents	Parachlorophenylalanine (PCPA) to deplete serotonin; alpha-methylparatyrosine (AMPT) to reduce catecholamines [1].
Experimental Implication	The study confirms the role of serotonin in sleep regulation and demonstrates that the sleep effects of SSRIs can be modulated by other neurotransmitter systems [1].

Comparative Pharmacology Overview

The following diagram illustrates **indalpine's** selective mechanism of action compared to other antidepressant classes, based on the monoamine hypothesis:



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This diagram highlights **indalpine**'s specific action as a selective serotonin reuptake inhibitor.

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References

1. The effects of indalpine--a selective inhibitor of 5-HT uptake [pubmed.ncbi.nlm.nih.gov]

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